

# 3-Methylcyclohexene chemical properties and physical data

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## Compound of Interest

Compound Name: 3-Methylcyclohexene

Cat. No.: B1581247

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An In-depth Technical Guide to **3-Methylcyclohexene**: Chemical Properties and Physical Data

## Introduction

**3-Methylcyclohexene** is a cyclic olefin, an organic compound characterized by a six-membered ring containing one double bond and a methyl substituent on the carbon adjacent to the double bond.[1] It is a colorless, volatile liquid with a distinct odor.[2][3] As a member of the alkene family, its chemical reactivity is dominated by the carbon-carbon double bond, making it susceptible to addition and oxidation reactions.[3] This compound and its isomers, 1-methylcyclohexene and 4-methylcyclohexene, are utilized as intermediates in organic synthesis for the production of various chemicals, fragrances, and pharmaceuticals.[1][3] This guide provides a comprehensive overview of the chemical and physical properties of **3-methylcyclohexene**, along with detailed experimental protocols for its synthesis and analysis.

## Physical and Chemical Properties

The physical and chemical data for **3-methylcyclohexene** are summarized in the tables below. This information is crucial for its handling, storage, and application in various chemical processes.

## General and Physical Properties



Property	Value	References
Molecular Formula	C <sub>7</sub> H <sub>12</sub>	[2][4][5]
Molecular Weight	96.17 g/mol	[2][4][5]
CAS Number	591-48-0	[4][5]
Appearance	Colorless liquid	[1][3][6]
Odor	Distinct smell	[2][3]
Boiling Point	104 - 105 °C	[1][4][7]
Melting Point	-124 °C	[1][7]
Density	0.800 - 0.805 g/mL	[1][4]
Specific Gravity	0.80	[4][6]
Refractive Index	1.4425 - 1.4445	[4][7]
Flash Point	-3 °C	[4][7]
Critical Temperature	301 °C	[8]
Critical Pressure	34.6 atm	[8]
Enthalpy of Vaporization	350 kJ/mol	[9]

## Solubility

**3-Methylcyclohexene** is a non-polar compound and its solubility is governed by the "like dissolves like" principle.[2]



Solvent	Solubility	References
Water	Insoluble	<a href="#">[2]</a> <a href="#">[7]</a>
Alcohol	Soluble	
Ether	Soluble	
Benzene	Soluble	<a href="#">[2]</a>
Hexane	Soluble	<a href="#">[2]</a>
Chloroform	Soluble	<a href="#">[2]</a>

## Experimental Protocols

Detailed methodologies for the synthesis and analysis of **3-methylcyclohexene** are essential for researchers. The following protocols are derived from established laboratory procedures.

### Synthesis of 3-Methylcyclohexene via Reductive Cleavage of 3-Methyl-2-cyclohexen-1-ol

This method provides a direct route to **3-methylcyclohexene**.[\[10\]](#)

Materials:

- Amalgamated zinc powder
- 3-Methyl-2-cyclohexen-1-ol
- Anhydrous ether
- 2.6 M Hydrogen chloride in anhydrous ether
- 10% Aqueous sodium hydrogen carbonate
- Saturated aqueous sodium chloride
- Magnesium sulfate



## Procedure:

- A 1-liter, three-necked, round-bottomed flask is equipped with a mechanical stirrer, a reflux condenser with a dry nitrogen source, and a pressure-equalizing addition funnel.
- The flask is charged with 196 g of dry amalgamated zinc powder, 22.4 g of 3-methyl-2-cyclohexen-1-ol, and 280 mL of anhydrous ether.[\[10\]](#)
- The flask is cooled to -15 °C in an ethanol-water-dry ice bath.
- The mixture is stirred gently for 5 minutes, after which vigorous stirring is initiated.
- 153 mL of 2.6 M hydrogen chloride in anhydrous ether is added dropwise over 1.5 hours, maintaining the temperature at -15 °C.[\[10\]](#)
- After the addition is complete, the mixture is stirred for an additional hour at -15 °C.
- The reaction mixture is filtered, and the zinc residue is washed with several portions of ether.
- The combined ethereal solutions are washed sequentially with two 50-mL portions of water, 50 mL of 10% aqueous sodium hydrogen carbonate, and two 50-mL portions of saturated aqueous sodium chloride.[\[10\]](#)
- The organic layer is dried over magnesium sulfate.
- The ether is carefully removed by distillation through a Dufton column at atmospheric pressure.
- The residual solution is transferred to a smaller apparatus and distilled to yield **3-methylcyclohexene** at 103–104 °C.[\[10\]](#)

## Spectroscopic Analysis Workflow

A general workflow for the spectroscopic analysis of methylcyclohexene isomers is presented below. This is crucial for confirming the identity and purity of the synthesized product.[\[11\]](#)

## Procedure:

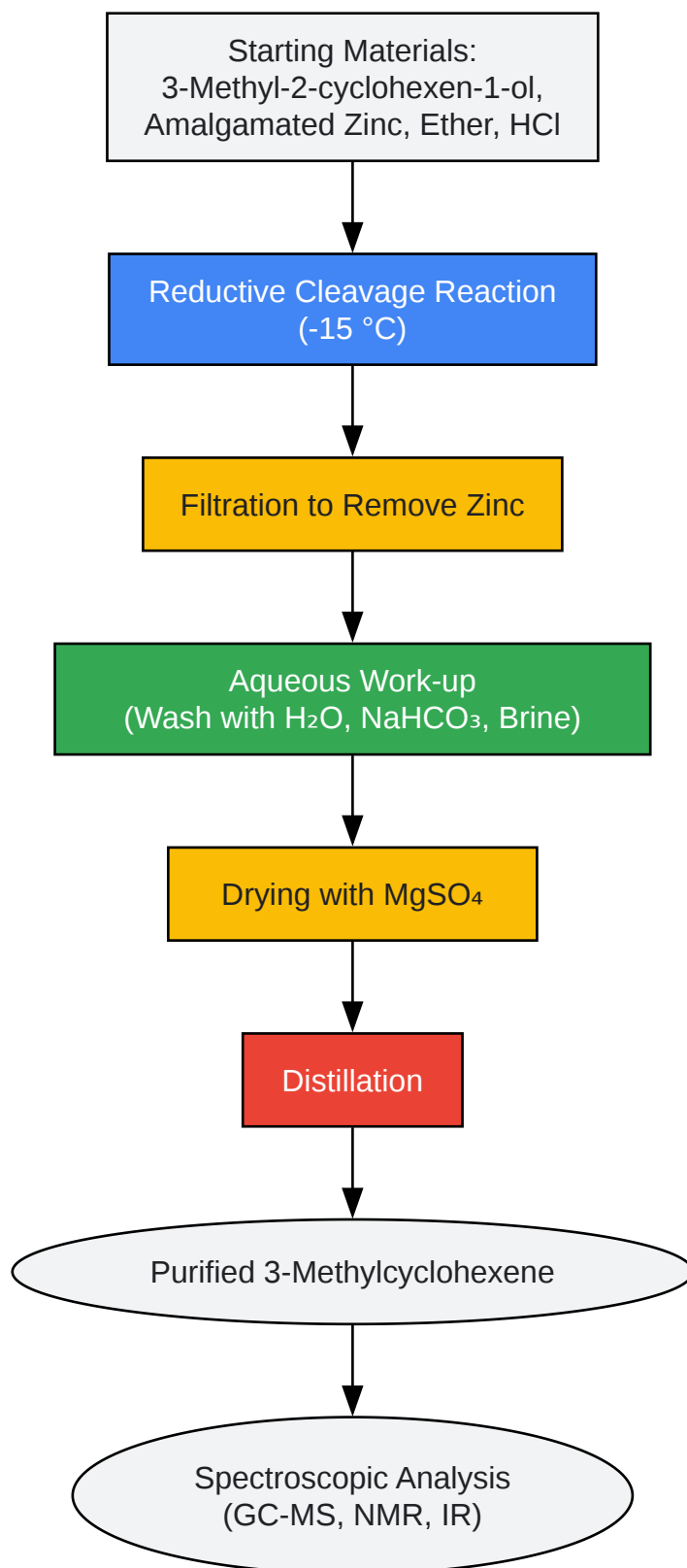


- **Sample Preparation:** The synthesized **3-methylcyclohexene** is prepared for analysis. For GC-MS, a dilute solution in a volatile solvent is typically used. For NMR, the sample is dissolved in a deuterated solvent like CDCl<sub>3</sub>.<sup>[12][13]</sup> For IR spectroscopy, a neat liquid sample can be used.<sup>[11]</sup>
- **Gas Chromatography-Mass Spectrometry (GC-MS):** The sample is injected into a gas chromatograph to separate it from any impurities or isomers. The separated components then enter a mass spectrometer for ionization and fragmentation, providing a mass spectrum that helps in identifying the compound based on its mass-to-charge ratio and fragmentation pattern.<sup>[11]</sup>
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** Both <sup>1</sup>H and <sup>13</sup>C NMR spectra are acquired. For **3-methylcyclohexene**, <sup>1</sup>H NMR will show characteristic signals for the vinylic protons and the methyl group protons, which will appear as a doublet. <sup>13</sup>C NMR will show seven distinct carbon signals due to the lack of symmetry.<sup>[11]</sup>
- **Infrared (IR) Spectroscopy:** An IR spectrum is obtained to identify the functional groups present. Key vibrational modes for **3-methylcyclohexene** include the =C-H stretch around 3017 cm<sup>-1</sup>, the C-H stretch of saturated carbons between 2830-2960 cm<sup>-1</sup>, and the C=C stretch around 1650 cm<sup>-1</sup>.<sup>[11]</sup>
- **Data Analysis:** The obtained spectra are analyzed and compared with reference spectra to confirm the structure and purity of the **3-methylcyclohexene**.

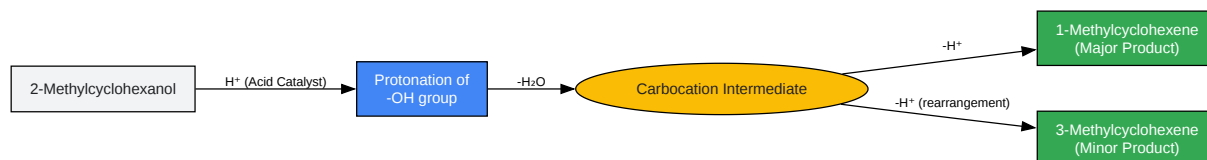
## Visualizations

The following diagrams illustrate key experimental and logical workflows related to **3-methylcyclohexene**.









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- To cite this document: BenchChem. [3-Methylcyclohexene chemical properties and physical data]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1581247#3-methylcyclohexene-chemical-properties-and-physical-data\]](https://www.benchchem.com/product/b1581247#3-methylcyclohexene-chemical-properties-and-physical-data)

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